Technical Guide: Salbutamol-d9 Hydrochloride in Bioanalytical Assays

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Compound of Interest

Compound Name:	*Salbutamon-d9 Hydrochloride*
CAS No.:	*1346605-08-0*
Cat. No.:	*B589015*

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Executive Summary

Salbutamol-d9 Hydrochloride (Albuterol-d9 HCl) represents the gold standard Internal Standard (IS) for the quantification of Salbutamol in complex biological matrices. While Salbutamol-d3 and d6 variants exist, the d9 isotopologue—labeled on the tert-butyl group—offers superior isotopic stability and eliminates the risk of deuterium exchange or back-exchange often observed with ring-labeled or hydroxymethyl-labeled isotopes.

This guide provides a technical roadmap for sourcing, validating, and deploying Salbutamol-d9 HCl in LC-MS/MS workflows, specifically designed for researchers requiring high-precision data for pharmacokinetic (PK) studies, doping control (WADA protocols), and clinical toxicology.

Part 1: Chemical Profile & Specifications

Before selecting a supplier, it is critical to distinguish between the free base and the hydrochloride salt. The HCl salt is preferred for aqueous stock solution preparation due to enhanced solubility and stability at physiological pH.

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Physicochemical Specifications

Parameter	Specification	Technical Note
Chemical Name	-[[[1,1-di(methyl-d3)ethyl-2,2,2-d3]amino]methyl]-4-hydroxy-1,3-benzenedimethanol HCl	Label located on the tert-butyl group.[1]
CAS Number (Salt)	1346605-08-0 (HCl)	Verify specific salt form CAS with vendor.
CAS Number (Base)	1173021-73-2 (Free Base)	Often cited in general literature.
Molecular Formula	C H D NO · HCl	Salt MW adds ~36.5 Da to base.
Molecular Weight	~285.82 g/mol (HCl Salt)	Free base is ~248.37 g/mol .
Isotopic Purity	99% Deuterated forms (d1-d9)	Critical to minimize "M+0" contribution to analyte signal.
Solubility	Water, Methanol, DMSO	HCl salt is highly soluble in water (>10 mg/mL).

Part 2: Strategic Sourcing & Supplier Landscape

The supply chain for stable isotopes is niche. Selection should be based on CoA transparency (isotopic distribution analysis) and salt form availability.

Tier 1: Primary Manufacturers & Specialized Vendors

- Toronto Research Chemicals (TRC) / LGC Standards
  - Product: Salbutamol-d9 Hydrochloride.

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- Strength: Primary source for the specific HCl salt form. They typically provide detailed CoAs showing isotopic enrichment distribution.
- Best For: GMP-adjacent workflows requiring strict salt-form adherence.

- Cayman Chemical
  - Product: Salbutamol-d9 (typically Free Base).
  - Strength: High availability and trusted reference standards for forensic/toxicology markets.
  - Note: If purchasing free base, you must adjust stoichiometry when preparing stocks in acidic buffers to ensure dissolution.
- MedChemExpress (MCE)
  - Product: Salbutamol-d9.[2][3]
  - Strength: Competitive pricing for early-stage discovery/R&D.
  - Consideration: Verify if the batch is free base or salt before purchase if solubility is a constraint.
- C/D/N Isotopes
  - Product: Specialized deuterated compounds.[1]
  - Strength: Often the original synthesizer for difficult-to-find isotopes. High isotopic purity (>99 atom % D).

Procurement Checklist (Self-Validation)

Form Check: Did I order the Hydrochloride salt or Free Base?

Isotopic Purity: Does the CoA confirm <0.5% d0 (unlabeled) species? (High d0 background ruins LOQ).

Label Position: Is the label on the tert-butyl group? (Avoids metabolic instability).

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Part 3: Application Engineering (LC-MS/MS Protocol)

The following protocol utilizes Salbutamol-d9 as an internal standard to correct for matrix effects (ion suppression) in electrospray ionization (ESI).

The Deuterium Advantage

Salbutamol-d9 is labeled on the tert-butyl side chain.

- Why not d3? Salbutamol-d3 is often labeled on the hydroxymethyl group. In acidic conditions or during metabolism, these positions can be labile.
- Why d9? The tert-butyl group is metabolically robust and chemically inert, ensuring the IS remains intact throughout extraction and ionization.

Experimental Workflow (Visualization)



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Caption: Optimized bioanalytical workflow for Salbutamol quantification using d9-IS correction.

Mass Spectrometry Parameters (MRM)

A critical technical nuance for Salbutamol-d9 is the fragmentation pattern. The primary transition for Salbutamol (240

148) involves the loss of water and the tert-butylamine side chain.

- The Conflict: Since the d9 label is on the tert-butyl group, the primary fragment (m/z 148) loses the label.
- The Solution: You must rely on Q1 (Parent Mass) resolution. The d9 parent is m/z 249. Even though the fragment is m/z 148 (same as analyte), the Q1 selection (249 vs 240) provides the specificity.

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Recommended Transitions:

Compound	Precursor Ion (Q1)	Product Ion (Q3)	Collision Energy (eV)	Role
Salbutamol	240.1 [M+H]	148.1	20-25	Quantifier
Salbutamol	240.1 [M+H]	166.1	18-22	Qualifier
Salbutamol-d9	249.2 [M+H]	148.1	20-25	Internal Standard

Note: Ensure your quadrupole resolution is set to "Unit" or better to prevent crosstalk between 240 and 249, although the 9 Da mass shift is generous.

Chromatographic Conditions

- Column: C18 Reverse Phase (e.g., Waters BEH C18 or Phenomenex Kinetex), 1.7 µm or 2.6 µm.
- Mobile Phase A: 10 mM Ammonium Acetate + 0.1% Formic Acid in Water.
- Mobile Phase B: Acetonitrile (MeOH is acceptable but ACN yields sharper peaks for basic amines).
- Retention: Salbutamol is polar. Start gradient at 5% B.

Part 4: Handling, Stability & Storage

Salbutamol is a phenol-amine, making it susceptible to oxidation and photodegradation.

Stability Protocol

- pH Sensitivity: Salbutamol is most stable at pH 3.0 – 4.0.[4]
  - Action: When preparing aqueous stock solutions, add 0.1% Formic Acid.[3][5] Avoid storing in neutral or alkaline solutions for extended periods (>24h).

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- Oxidation: The phenolic group oxidizes easily.
  - Action: Use LC-MS grade solvents. Flush headspace with Nitrogen for long-term storage of stocks.
- Storage:
  - Powder: -20°C, desiccated, protected from light (Amber vials).
  - Solution: -80°C for up to 6 months. -20°C for 1 month.

Troubleshooting Low Recovery

If IS recovery is low, check the Extraction pH. Salbutamol is amphoteric (pKa ~9.3 for amine, ~10.3 for phenol).

- Correct LLE: Adjust sample pH to ~9.5 (Carbonate buffer) before adding Ethyl Acetate. This ensures the molecule is neutral (free base) and partitions into the organic layer.

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